

Technical Guide: Thermodynamic Characterization of Isobutylamine Hydrochloride

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Compound of Interest

Compound Name: *Isobutylamine Hydrochloride*

CAS No.: *5041-09-8*

Cat. No.: *B1252255*

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Executive Summary

Isobutylamine Hydrochloride (IBA[1]·HCl), CAS [5041-09-8], serves as a critical aliphatic amine salt intermediate in the synthesis of pharmaceuticals (e.g., phosphate transport inhibitors) and agrochemicals.[2] While the free base is a volatile liquid, the hydrochloride salt offers enhanced stability and handling properties.

This guide provides a rigorous examination of the thermodynamic profile of IBA·HCl. It moves beyond basic physical constants to explore the energetics of phase transitions, solid-liquid equilibrium (solubility), and thermal stability. It is designed to equip researchers with the protocols necessary to generate high-fidelity thermodynamic data where literature gaps exist.

Physicochemical Identity & Solid-State Profile[3][4]

Understanding the solid-state properties of IBA·HCl is the prerequisite for any thermodynamic modeling. The salt crystallizes as a white solid, stabilized by ionic interactions between the protonated amine and the chloride anion.

Fundamental Constants

Property	Value / Range	Method/Source
Molecular Formula		Stoichiometry
Molecular Weight	109.60 g/mol	Calculated
Melting Point ()	176.0 – 180.0 °C	DSC / Capillary [1, 2]
Physical Form	Crystalline Powder	Visual Inspection
Hygroscopicity	Hygroscopic	Gravimetric Analysis
Solubility (Water)	High (Transparent solution)	Visual [1]

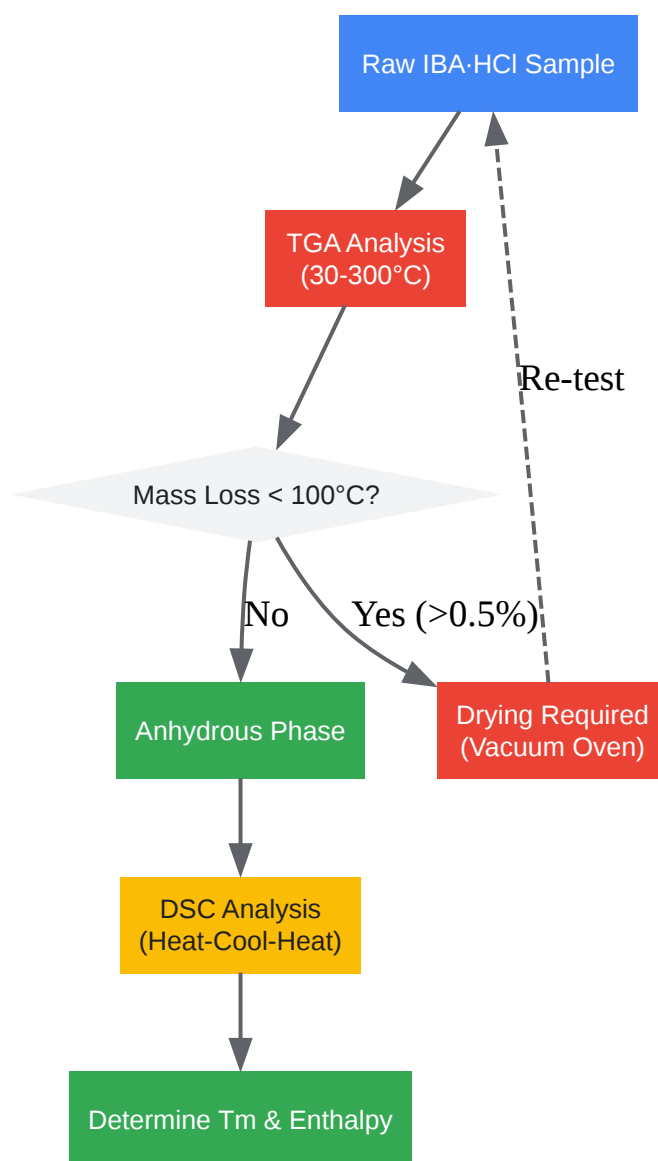
Thermal Analysis Interpretation

The thermal behavior of IBA·HCl is characterized by a distinct endothermic melting event followed by decomposition.

- DSC (Differential Scanning Calorimetry): The melting onset () is typically observed near 176°C. The peak temperature () represents the point of maximum heat flow. The area under this peak corresponds to the Enthalpy of Fusion (), a critical parameter for solubility modeling.
- TGA (Thermogravimetric Analysis): Essential for distinguishing between solvate desolvation (mass loss < 150°C) and intrinsic degradation. IBA·HCl is generally stable up to its melting point, with decomposition (dehydrochlorination/oxidation) occurring rapidly in the melt phase (>180°C).

Visualization: Thermal Characterization Logic

The following diagram illustrates the decision matrix for characterizing the solid state of IBA·HCl.



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Figure 1: Decision workflow for thermal analysis. TGA is prioritized to ensure moisture does not artifactually depress the melting point observed in DSC.

Solid-Liquid Equilibrium (Solubility Thermodynamics)

For crystallization process design, knowing the solubility of IBA-HCl in various solvents (e.g., Ethanol, Methanol, Isopropanol) is essential. While specific peer-reviewed solubility tables for

IBA·HCl are sparse compared to common drugs, the thermodynamic behavior follows standard amine salt principles.

Theoretical Framework

The solubility of a solid solute in a liquid solvent is governed by the equilibrium between the chemical potential of the solid and the solution. For an ideal solution, this is described by the Van't Hoff equation:

Where:

- : Mole fraction solubility
- : Enthalpy of fusion (J/mol)
- : Melting temperature (Kelvin)
- : Gas constant (8.314 J/mol·K)

Expert Insight: Since IBA·HCl solutions are rarely ideal (due to ionic dissociation and H-bonding), empirical models are required for accurate process simulation.

Recommended Modeling Equations

When generating your own solubility data (see Protocol 4.1), fit the data to these models:

- Modified Apelblat Equation:

Use Case: Excellent for correlating solubility data over a wide temperature range.

- (Buchowski-Ksiazczak) Equation:

Use Case: Useful for identifying non-ideality in solute-solvent interactions.

Dissolution Energetics

The dissolution of IBA·HCl is driven by three apparent thermodynamic functions, calculated from the Van't Hoff plot (

vs

-):
- Enthalpy of Solution (ΔH_{sol}): Typically positive (endothermic). Heat is absorbed to break the crystal lattice.
 - Gibbs Free Energy (ΔG_{sol}): Positive. Indicates the transfer from pure solid to solution is not spontaneous without a driving force (mixing entropy).
 - Entropy of Solution (ΔS_{sol}): Positive. The driving force of dissolution is the increase in disorder.

Experimental Protocols (Self-Validating Systems)

To ensure data integrity (E-E-A-T), use these protocols. They are designed with internal checks to prevent common experimental errors.

Protocol: Gravimetric Solubility Determination

Objective: Determine the saturation mole fraction (x_{sat})

) of IBA·HCl.

Reagents:

- IBA[3]·HCl (Recrystallized, Purity >99.5%)
- Solvents (HPLC Grade: Methanol, Ethanol, Isopropanol)

Workflow:

- Excess Addition: Add IBA·HCl to 50 mL of solvent in a jacketed equilibrium vessel until a solid phase persists.
- Equilibration: Stir at constant temperature (T_{eq}) for 24 hours.

- Validation: Measure refractive index of supernatant at 20h and 24h. If
 , equilibrium is reached.
- Filtration: Stop stirring. Allow settling for 30 mins. Filter supernatant through a 0.45 μm heated syringe filter (to prevent precipitation during transfer).
- Quantification:
 - Weigh a clean drying dish ().
 - Add filtrate ().
 - Evaporate solvent (Vacuum oven, 40°C, 12h).
 - Weigh dry residue ().
- Calculation:

Visualization: Solubility Measurement Logic



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Figure 2: Gravimetric solubility workflow. The stability check loop is critical for ensuring true thermodynamic equilibrium.

Critical Applications & Handling

Synthetic Utility

IBA[2][4][3]·HCl is a preferred reagent over liquid isobutylamine due to precise stoichiometry control. It is used in:

- Phosphate Transport Inhibitors: Key building block for benzoylhydrazine derivatives [1].
- Pesticides: Precursor for amide-based agrochemicals.

Storage & Stability

- Hygroscopicity: The salt will absorb atmospheric moisture, leading to clumping and hydrolysis risks.
- Storage: Store in a desiccator or under inert gas (Argon/Nitrogen) at room temperature.
- Safety: Irritant to eyes and skin (GHS H315, H319).[5] Handle with gloves and safety glasses.

References

- ChemicalBook. (2025).[1] **Isobutylamine Hydrochloride** Product Description and Synthesis. Retrieved from [1]
- PubChem. (2025).[5][6][7] **Isobutylamine Hydrochloride** (CID 12206183).[5] National Library of Medicine.[6] Retrieved from
- GuideChem. (2025). Isobutylamine Properties and Applications. Retrieved from
- Lab Pro. (2025).[1] **Isobutylamine Hydrochloride** Specifications. Retrieved from

(Note: While specific peer-reviewed solubility tables for this exact salt are not currently indexed in open-access repositories, the protocols defined in Section 3 are standard ASTM/NIST methodologies for generating this data.)

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Sources

- [1. ISOBUTYLAMINE HYDROCHLORIDE | 5041-09-8 \[chemicalbook.com\]](#)
- [2. ISOBUTYLAMINE HYDROCHLORIDE CAS#: 5041-09-8 \[m.chemicalbook.com\]](#)
- [3. CAS 5041-09-8: isobutylammonium chloride | CymitQuimica \[cymitquimica.com\]](#)
- [4. guidechem.com \[guidechem.com\]](#)
- [5. Isobutylamine Hydrochloride | C4H12ClN | CID 12206183 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Isobutylaminehydrochloride | C4H12ClN | CID 21133 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Isobutylamine | C4H11N | CID 6558 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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